An In-Depth Technical Guide to 3-Pentyl Acetoacetate for Advanced Research

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*3-Pentyl Acetoacetate*
CAS No.:	*13562-81-7*
Cat. No.:	*B076857*

Get Quote

This guide provides a comprehensive technical overview of **3-pentyl acetoacetate** (CAS No. 13562-81-7), a versatile β-keto ester. Tailored for researchers, scientists, and professionals in drug development, this document delves into the compound's physicochemical properties, synthesis methodologies, safety protocols, and its significant, albeit nuanced, role as a building block in the synthesis of complex organic molecules and pharmaceutical intermediates.

Core Compound Identity and Physicochemical Properties

3-Pentyl acetoacetate, systematically known as pentan-3-yl 3-oxobutanoate, is a specialty organic chemical valued for its unique structural features that enable a variety of chemical transformations.[1] Its identity is unequivocally established by its CAS (Chemical Abstracts Service) Registry Number: 13562-81-7.[2][3][4]

The molecule consists of a central acetoacetate core esterified with a 3-pentyl (or sec-amyl) alcohol moiety. This structure, particularly the active methylene group (the -CH_2- between the two carbonyls), is the cornerstone of its reactivity, making the adjacent protons acidic and readily removable by a suitable base.

© 2026 BenchChem. All rights reserved.

A summary of its key physicochemical properties is presented below for quick reference.

Property	Value	Source(s)
CAS Number	13562-81-7	[2][3][4]
Molecular Formula	$C_9H_{16}O_3$	[1][2]
Molecular Weight	172.22 g/mol	[1][2]
IUPAC Name	pentan-3-yl 3-oxobutanoate	[1]
Synonyms	Acetoacetic Acid 3-Amyl Ester, Acetoacetic Acid 3-Pentyl Ester, 3-Amyl Acetoacetate	[2][3]
Appearance	Colorless to pale yellow liquid	-
Boiling Point	213 °C	-
Flash Point	82 °C	-
Density/Specific Gravity	0.97 g/cm³ (at 20°C)	-
Purity (typical)	>97% (GC)	[2]

Strategic Synthesis of **3-Pentyl Acetoacetate**

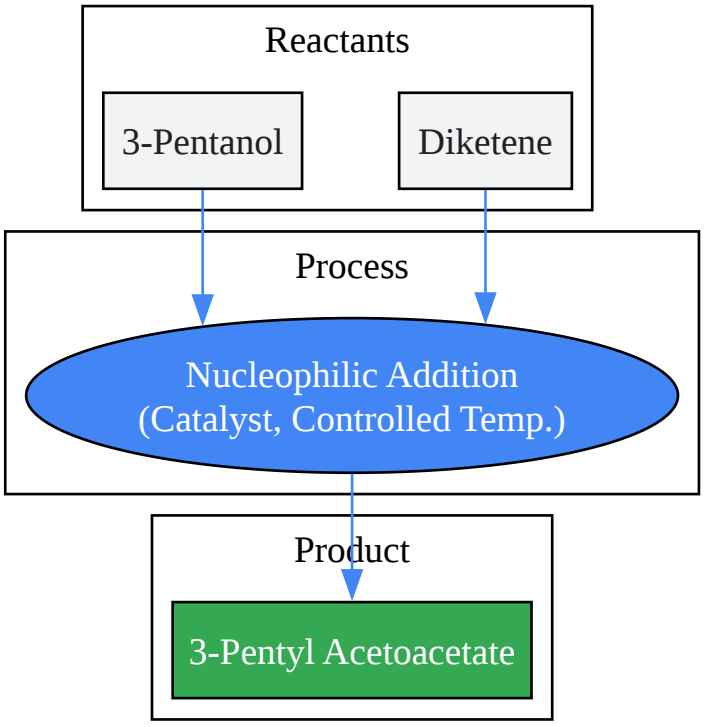
The synthesis of **3-pentyl acetoacetate**, like other β-keto esters, can be approached through several established methodologies. The choice of method is often dictated by the availability of starting materials, desired scale, and purity requirements. Two primary synthetic routes are of significant industrial and laboratory relevance.

Synthesis via Diketene and 3-Pentanol: A Direct Approach

A highly efficient and common industrial method for preparing β-keto esters involves the reaction of diketene with an alcohol.[5] In the case of **3-pentyl acetoacetate**, this involves the nucleophilic addition of 3-pentanol to the highly reactive diketene molecule.

© 2026 BenchChem. All rights reserved.

Causality of Experimental Design: This method is favored for its atom economy and directness. Diketene serves as a potent acetoacetylating agent. The reaction is typically catalyzed by a mild base or a Lewis acid to facilitate the opening of the diketene lactone ring. The choice of catalyst is critical to prevent polymerization of diketene. The reaction is often performed neat or in an inert solvent to control the exothermicity.



Click to download full resolution via product page

Caption: Synthesis of **3-Pentyl Acetoacetate** from 3-Pentanol and Diketene.

Experimental Protocol (Exemplary):

- To a stirred, cooled (0-5 °C) solution of 3-pentanol (1.0 equivalent), add a catalytic amount of a tertiary amine (e.g., triethylamine, 0.05 eq.).
- Slowly add diketene (1.05 eq.) dropwise, ensuring the internal temperature does not exceed 15 °C.
- After the addition is complete, allow the mixture to warm to room temperature and stir for an additional 2-4 hours, monitoring the reaction by TLC or GC.

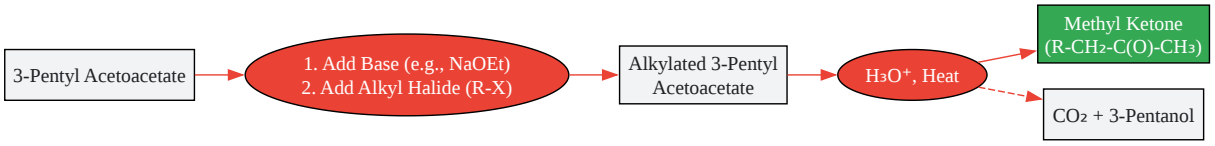
© 2026 BenchChem. All rights reserved.

- Upon completion, the catalyst can be removed by an acidic wash, and the crude product is purified by vacuum distillation to yield pure **3-pentyl acetoacetate**.

Acetoacetic Ester Synthesis: The Classic Approach

While not a direct synthesis of **3-pentyl acetoacetate**, the "acetoacetic ester synthesis" is a foundational concept that utilizes β-keto esters like this one to create more complex ketones.[4][6][7] It is crucial for any researcher using this compound to understand this reaction, as it is the primary application of this class of molecules.

The core principle involves the deprotonation of the α-carbon, followed by alkylation. The resulting substituted β-keto ester can then be hydrolyzed and decarboxylated to yield a ketone.



Click to download full resolution via product page

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. 3-Pentyl Acetoacetate | C9H16O3 | CID 14677137 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. fiveable.me [fiveable.me]
- 3. Hantzsch pyridine synthesis - Wikipedia [en.wikipedia.org]
- 4. Acetoacetic ester synthesis - Wikipedia [en.wikipedia.org]
- 5. US9611186B2 - Synthesis of high caloric fuels and chemicals via ketene and diketene intermediates - Google Patents [patents.google.com]

© 2026 BenchChem. All rights reserved.

- 6. Acetoacetic Ester Synthesis - Chemistry Steps [chemistrysteps.com]
- 7. Acetoacetic ester synthesis (of ketones) [chemicalnote.com]
- To cite this document: BenchChem. [An In-Depth Technical Guide to 3-Pentyl Acetoacetate for Advanced Research]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b076857/docs#an-in-depth-technical-guide-to-3-pentyl-acetoacetate-for-advanced-research]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.